

An In-Depth Technical Guide to 2,6-Dichloro-4-methoxybenzonitrile

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Compound of Interest

Compound Name: 2,6-Dichloro-4-methoxybenzonitrile

Cat. No.: B2390484

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It details the core characteristics, synthesis, applications, and safety protocols for **2,6-Dichloro-4-methoxybenzonitrile**, a key chemical intermediate.

Section 1: Core Chemical Identity and Properties

2,6-Dichloro-4-methoxybenzonitrile is a substituted benzonitrile compound.^[1] Its unique molecular architecture, which includes a benzene ring functionalized with two chlorine atoms, a methoxy group, and a nitrile group, makes it a valuable building block in various synthetic processes.^[1]

Molecular Structure

The structural arrangement of its functional groups is pivotal to its chemical reactivity and utility in targeted synthesis.

Caption: Chemical Structure of **2,6-Dichloro-4-methoxybenzonitrile**.

Quantitative Data Summary

The fundamental properties of this compound are summarized below. These values are critical for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ Cl ₂ NO	[1][2][3]
Molecular Weight	202.04 g/mol	[2][3]
CAS Number	30482-87-2	[2][3]
Melting Point	103 - 105 °C	[4]
Appearance	Solid (form may vary)	N/A
Storage	Store in a dry, well-ventilated place at room temperature.	[3][5]

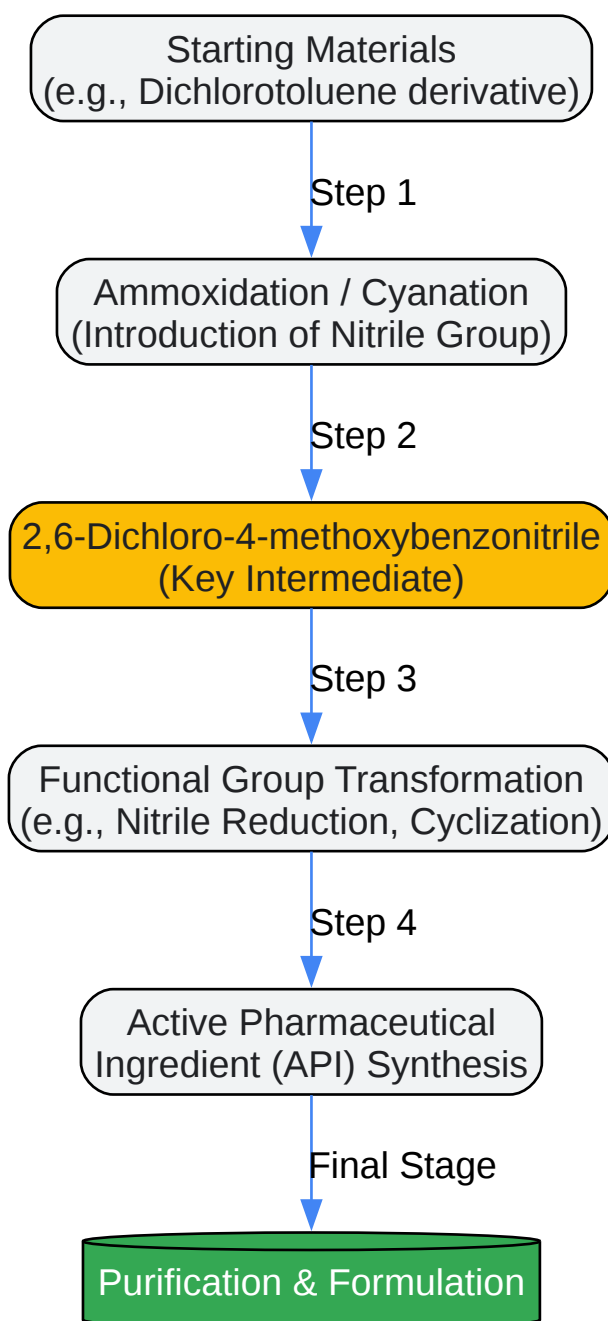
Section 2: Role in Pharmaceutical and Chemical Synthesis

The utility of **2,6-Dichloro-4-methoxybenzonitrile** stems from the reactivity of its distinct functional groups. The nitrile group (C≡N) is a versatile precursor for amines, carboxylic acids, and various heterocyclic systems, which are common scaffolds in medicinal chemistry.[6] The methoxy group (-OCH₃) can influence the electronic properties of the benzene ring and improve physicochemical properties like solubility and metabolic stability in drug candidates.[7] The dichloro-substitution pattern provides steric hindrance and electronic effects that can be exploited to direct further reactions or to enhance binding affinity in biological targets.

This compound serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents and crop protection agents.[1]

Conceptual Synthesis Workflow

The production of complex pharmaceutical agents often involves a multi-step process where intermediates like **2,6-Dichloro-4-methoxybenzonitrile** are key components. The workflow below illustrates its role as a foundational building block.



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Caption: Role as an intermediate in a multi-step synthesis pathway.

Representative Protocol: Utilization in Synthesis

While a specific, detailed synthesis for this exact molecule is proprietary, a general protocol for a reaction using a substituted benzonitrile as a starting material is outlined below. This

highlights the practical considerations for its use in a laboratory setting. A common transformation is the reduction of the nitrile group to a primary amine.

Objective: To synthesize (2,6-dichloro-4-methoxyphenyl)methanamine from **2,6-Dichloro-4-methoxybenzonitrile**.

Methodology:

- **Inert Atmosphere:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. Purge the system with an inert gas (e.g., Nitrogen or Argon) to exclude atmospheric moisture and oxygen.
- **Solvent and Reagent:** In the reaction flask, dissolve **2,6-Dichloro-4-methoxybenzonitrile** (1 equivalent) in a suitable anhydrous solvent, such as tetrahydrofuran (THF).
- **Reducing Agent Addition:** Prepare a solution or slurry of a reducing agent (e.g., Lithium aluminum hydride, LiAlH_4) in a separate flask and add it slowly to the stirred benzonitrile solution at a controlled temperature (typically $0\text{ }^{\circ}\text{C}$) to manage the exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and then heat to reflux as needed. Monitor the reaction's progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Quenching:** Once the reaction is complete, cool the flask in an ice bath. Carefully quench the excess reducing agent by the sequential, dropwise addition of water, followed by a sodium hydroxide solution. This step is highly exothermic and must be performed with extreme caution.
- **Workup and Extraction:** Filter the resulting mixture to remove inorganic salts. Transfer the filtrate to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic extracts, dry over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or recrystallization to yield the final amine product.

Section 3: Safety, Handling, and Storage

Proper handling of **2,6-Dichloro-4-methoxybenzonitrile** is essential to ensure laboratory safety. The compound is classified with several health hazards.

Known Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[8]
- Causes skin irritation and serious eye irritation.[4][8]
- May cause respiratory irritation.[4][8]

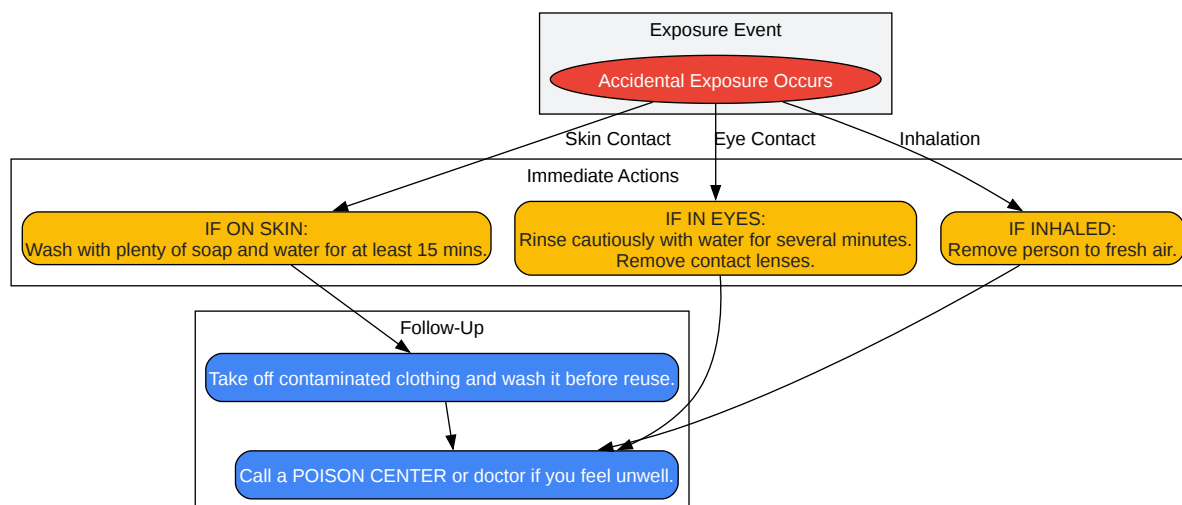
Safe Handling and Personal Protective Equipment (PPE)

A strict protocol must be followed to minimize exposure.

- Ventilation: Always handle this chemical in a well-ventilated area or inside a chemical fume hood.[5][8]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[8][9]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[8]
 - Body Protection: Wear a lab coat.[8]
- Hygiene: Avoid breathing dust.[4] Do not eat, drink, or smoke in the work area.[5] Wash hands thoroughly after handling.[8]
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[5]

Emergency Response Workflow

In case of accidental exposure, immediate action is critical.



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Caption: First aid procedures for exposure to **2,6-Dichloro-4-methoxybenzonitrile**.

Section 4: References

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